

Application Notes and Protocols for PdCl(crotyl)Amphos

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Compound of Interest

Compound Name: PdCl(crotyl)Amphos

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These application notes provide detailed information and protocols for the use of the palladium precatalyst, Chloro(crotyl)[(p-dimethylaminophenyl)(di-tert-butylphosphine)]palladium(II), commonly known as **PdCl(crotyl)Amphos**. This air- and moisture-stable catalyst is effective for a variety of cross-coupling reactions, including Suzuki-Miyaura and Buchwald-Hartwig amination reactions.

Introduction

PdCl(crotyl)Amphos is a highly efficient palladium(II) precatalyst that, upon activation, generates a monoligated Pd(0) species, which is the active catalyst in many cross-coupling reactions. The Amphos ligand, a bulky and electron-rich biarylmonophosphine, facilitates high catalytic activity and provides stability. The crotyl group allows for easy activation of the precatalyst. This combination makes **PdCl(crotyl)Amphos** a versatile and reliable catalyst for forming carbon-carbon and carbon-nitrogen bonds, which are crucial transformations in pharmaceutical and materials science research.

Recommended Catalyst Loading

The optimal catalyst loading for **PdCl(crotyl)Amphos** is dependent on the specific substrates, reaction temperature, and desired reaction time. Generally, catalyst loadings in the range of 0.25 mol% to 2 mol% are effective for most applications. For highly reactive substrates, the loading can sometimes be reduced further, while more challenging couplings may require a

higher loading. It is always recommended to perform a small-scale optimization to determine the ideal catalyst loading for a new transformation.

Data Presentation: Catalyst Loading in Cross-Coupling Reactions

Reaction Type	Catalyst Loading (mol%)	Substrate Scope	Typical Yields	Notes
Suzuki-Miyaura Coupling	1.0 - 2.0	Aryl/heteroaryl chlorides and bromides with aryl/heteroaryl boronic acids.	75-95%	A 1 mol% loading is a good starting point for many substrates. [1]
Buchwald-Hartwig Amination	0.25 - 1.5	Aryl/heteroaryl chlorides and bromides with primary and secondary amines.	80-98%	Lower catalyst loadings (e.g., 0.25 mol%) can be effective, particularly with more electron-rich aryl halides. [2]
General Recommendation	0.5 - 1.5	Broad applicability in C-C and C-N bond formation.	Good to Excellent	Optimization is recommended for specific applications to minimize catalyst cost and residual palladium in the product.

Experimental Protocols

Protocol 1: Suzuki-Miyaura Coupling of a Heteroaryl Chloride

This protocol is adapted from a procedure using a similar Amphos-ligated palladium catalyst and provides a general guideline for using **PdCl(crotyl)Amphos** in Suzuki-Miyaura reactions. [\[1\]](#)

Reaction: Coupling of 3-amino-2-chloropyridine with 2-methylphenylboronic acid.

Materials:

- **PdCl(crotyl)Amphos**
- 3-Amino-2-chloropyridine
- 2-Methylphenylboronic acid
- Potassium carbonate (K_2CO_3)
- Toluene
- Deionized water
- Reaction vessel (e.g., Schlenk tube)
- Magnetic stirrer and stir bar
- Nitrogen or Argon source

Procedure:

- To a reaction vessel, add 3-amino-2-chloropyridine (1.0 eq.), 2-methylphenylboronic acid (1.2 eq.), and potassium carbonate (1.5 eq.).
- Add **PdCl(crotyl)Amphos** (1.0 mol%).
- Place the vessel under an inert atmosphere (Nitrogen or Argon).
- Add toluene (to make a 0.3 M solution with respect to the limiting reagent) and deionized water (10% v/v of toluene).
- Stir the reaction mixture at 90 °C for 5-12 hours.

- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature.
- Add water and extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography.

Protocol 2: Buchwald-Hartwig Amination of an Aryl Bromide

This protocol provides a general procedure for the amination of aryl halides using **PdCl(crotyl)Amphos**.

Reaction: Coupling of 4-bromotoluene with morpholine.

Materials:

- **PdCl(crotyl)Amphos**
- 4-Bromotoluene
- Morpholine
- Sodium tert-butoxide (NaOtBu)
- Toluene
- Reaction vessel (e.g., Schlenk tube)
- Magnetic stirrer and stir bar
- Nitrogen or Argon source

Procedure:

- In a glovebox or under a stream of inert gas, add sodium tert-butoxide (1.4 eq.) and **PdCl(crotlyl)Amphos** (0.5 mol%) to a reaction vessel.
- Add toluene (to make a 0.5 M solution with respect to the limiting reagent).
- Add 4-bromotoluene (1.0 eq.) and morpholine (1.2 eq.).
- Seal the vessel and heat the reaction mixture to 100 °C with vigorous stirring for 4-12 hours.
- Monitor the reaction progress by TLC or GC-MS.
- After completion, cool the reaction to room temperature.
- Quench the reaction with water and extract the product with an organic solvent such as ethyl acetate or dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the product by column chromatography or distillation.

Visualizations

Experimental Workflow

Caption: General experimental workflow for cross-coupling reactions.

Catalytic Cycle of Palladium-Catalyzed Cross-Coupling

Caption: Simplified catalytic cycle for cross-coupling reactions.

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References

- 1. TCI Practical Example: Suzuki-Miyaura Cross Coupling with PdCl₂(Amphos)₂ | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. Ligated Pd-Catalyzed Aminations of Aryl/Heteroaryl Halides with Aliphatic Amines under Sustainable Aqueous Micellar Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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